

Definitive Guide to Certified Reference Materials for PCB 134 Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2,2',3,3',5,6-Hexachlorobiphenyl

CAS No.: 52704-70-8

Cat. No.: B1329219

[Get Quote](#)

Executive Summary: The Metrological Hierarchy

In the analysis of Polychlorinated Biphenyls (PCBs), PCB 134 serves as a critical hexachlorobiphenyl congener. Unlike "dioxin-like" PCBs (e.g., PCB 126), PCB 134 is a marker of specific Aroclor mixtures and environmental weathering.

For high-stakes data (forensics, toxicology, regulatory compliance), the choice of Certified Reference Material (CRM) dictates the validity of your results. This guide compares the three tiers of reference materials required for a self-validating analytical system:

- Primary Calibration Standards (Native & Mass-Labelled): For instrument calibration and quantification (IDMS).
- Quality Control Standards: For daily drift checks.
- Matrix CRMs: For validating the entire extraction and cleanup workflow.

Comparative Analysis of Reference Materials

A. Calibration Standards (Native & Isotope-Labelled)

For EPA Method 1668C (High-Resolution Mass Spectrometry), Isotope Dilution is the gold standard. You must use a

C-labelled analog of PCB 134 to correct for extraction losses and matrix effects.

Feature	Wellington Laboratories (Canada)	Cambridge Isotope Labs (CIL) (USA)	AccuStandard (USA)	NIST (USA)
Product Type	Native & C-Labelled	Native & C-Labelled	Native (Neat & Solution)	Primary SRMs
Key Product Code	PCB-134 (Native) MBP-134 (C-Labelled)	EC-4977 (Verify Lot) (Generic: C-PCB 134)	C-134S (Solution) C-134N (Neat)	SRM 2262 (Mix) SRM 2274 (Mix)
Certification	ISO 17034 / ISO 17025	ISO 17034 / ISO 17025	ISO 17034	NIST Certified
Purity	>98% (often >99%)	>98% Chemical 99% Isotopic	>99%	Metrological Grade
Uncertainty	Low (~1-2%)	Low (~1-2%)	Moderate (~2-3%)	Very Low (<1%)
Primary Use	IDMS Quantification (Method 1668C)	IDMS Quantification	GC-ECD Calibration (Method 8082)	Traceability Anchor

Expert Insight:

- Wellington & CIL are the industry leaders for Isotope Dilution Mass Spectrometry (IDMS). Their

C-labelled standards are essential for correcting signal suppression in complex matrices (e.g., fatty tissue, sediment).

- AccuStandard is the cost-effective choice for GC-ECD work (EPA Method 8082A) where isotopic correction is not possible.
- NIST SRMs (like 2262) are rarely used for daily calibration due to cost; they are used to verify the concentration of your working standards.

B. Matrix Certified Reference Materials (Validation)

You cannot validate a method using only solvent standards. You must demonstrate recovery from a real-world matrix.

CRM Name	Matrix	Certified Values	Relevance to PCB 134
NIST SRM 1944	NY/NJ Waterway Sediment	29 PCB Congeners	High: Contains certified values for hexachlorobiphenyls typical of urban pollution.
NIST SRM 1941b	Marine Sediment	29 PCB Congeners	High: Industry standard for sediment method validation.
BCR-682	Mussel Tissue	16 PCBs	Medium: Validates biological extraction efficiency (lipids).

Technical Deep Dive: The Self-Validating Protocol The Logic of Isotope Dilution (IDMS)

In IDMS, a known amount of

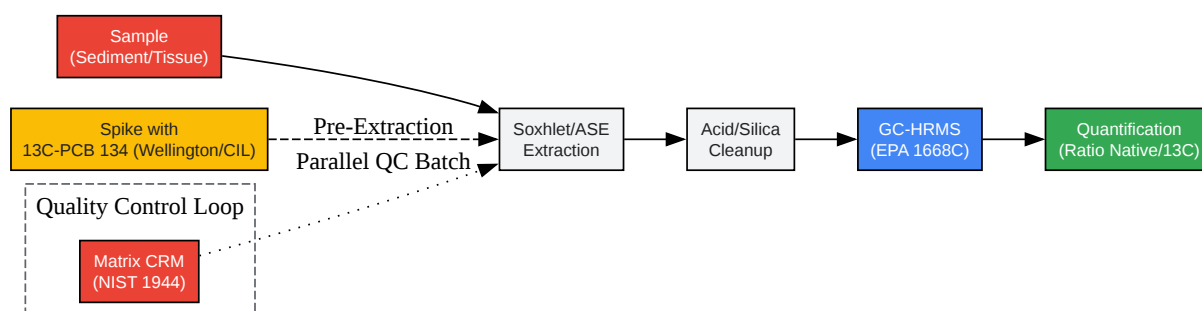
C

-PCB 134 is added to the sample before extraction. Since the native (pollutant) and labelled

(standard) isotopes share identical chemical properties, any loss during extraction (evaporation, adsorption) affects both equally. The ratio remains constant, providing a self-correcting quantification.

Experimental Workflow Visualization

The following diagram illustrates the critical path for analyzing PCB 134 using IDMS, highlighting where each CRM is introduced.



[Click to download full resolution via product page](#)

Caption: Workflow for PCB 134 analysis using Isotope Dilution. Yellow node indicates the critical introduction of the mass-labelled standard.

Detailed Experimental Protocol (EPA 1668C Modified)

Objective: Quantify PCB 134 in sediment with <20% uncertainty.

Step 1: Standard Preparation

- Stock Solution: Purchase Native PCB 134 (AccuStandard C-134S) and

C

-PCB 134 (Wellington MBP-134).

- Spiking Solution: Dilute

C-PCB 134 in nonane to ~2 ng/mL. This is your "Internal Standard."

- Calibration Curve: Prepare 5 levels (CS1-CS5) containing constant

C-PCB 134 and variable Native PCB 134 (0.5 to 200 ng/mL).

Step 2: Sample Extraction (Self-Validating)

- Weigh 10g of dried sediment (or NIST SRM 1944 for QC).

- CRITICAL: Add 1.0 mL of

C-PCB 134 Spiking Solution directly onto the sample. Equilibrate for 1 hour.

- Extract using Soxhlet (Toluene, 16-24 hours) or Pressurized Fluid Extraction (DCM/Hexane).

- The recovery of the

C label validates the extraction efficiency. If recovery is <25% or >150%, the batch is rejected.

Step 3: Cleanup

- Acid Wash: Wash extract with concentrated H

SO

to remove lipids/pigments.

- Silica Column: Pass through activated silica gel; elute with Hexane.

- Concentration: Evaporate to exactly 20 μ L using a gentle nitrogen stream. Do not let dry completely.

Step 4: Instrumental Analysis (GC-HRMS)

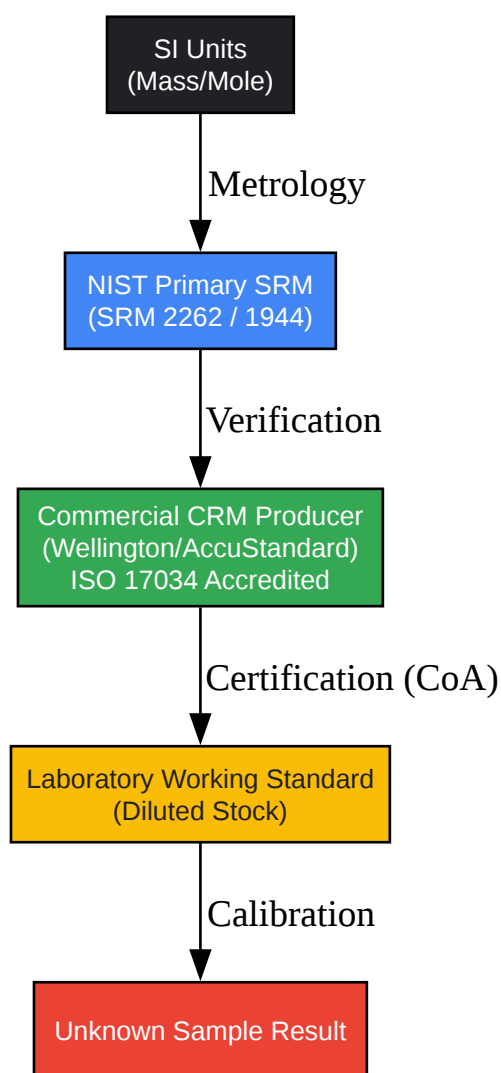
- Column: Phenomenex ZB-5ms or Agilent DB-5ms (60m x 0.25mm).

- MS Mode: Selected Ion Monitoring (SIM).

- Native PCB 134 Ions: m/z 359.8415, 361.8385 (M+2, M+4).
- C-PCB 134 Ions: m/z 371.8817, 373.8788.
- Quantification: Use the Relative Response Factor (RRF) derived from your calibration curve.

Traceability & Validation Diagram

The following diagram demonstrates how your laboratory results trace back to the SI system through the reference materials discussed.



[Click to download full resolution via product page](#)

Caption: Metrological traceability chain ensuring data integrity from SI units to the final sample result.

References

- NIST (National Institute of Standards and Technology).SRM 1944 - New York/New Jersey Waterway Sediment.[1][2][1]
- NIST.SRM 2262 - Chlorinated Biphenyl Congeners in 2,2,4-Trimethylpentane.[3]
- Wellington Laboratories.Catalogue of Native and Mass-Labelled PCBs (ISO 17034).
- AccuStandard.Polychlorinated Biphenyls (PCBs) Reference Standards.
- U.S. EPA.Method 1668C: Chlorinated Biphenyl Congeners in Water, Soil, Sediment, Biosolids, and Tissue by HRGC/HRMS.
- Cambridge Isotope Laboratories.Environmental Standards - PCB Analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. National Institute of Standards and Technology - SRM 1944 New York/New Jersey Waterway Sediment \[catalog-beta.data.gov\]](#)
- [2. catalog.data.gov \[catalog.data.gov\]](#)
- [3. shop.nist.gov \[shop.nist.gov\]](#)
- To cite this document: BenchChem. [Definitive Guide to Certified Reference Materials for PCB 134 Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1329219/docs#definitive-guide-to-certified-reference-materials-for-pcb-134-analysis\]](https://www.benchchem.com/product/b1329219/docs#definitive-guide-to-certified-reference-materials-for-pcb-134-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)